

# In Vitro Characterization of A947: A Technical Guide

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## Compound of Interest

Compound Name: A947  
Cat. No.: B12403837

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## Introduction

**A947** is a potent and selective proteolysis-targeting chimera (PROTAC) designed to induce the degradation of the SWI/SNF-related, matrix-associated, actin-dependent regulator of chromatin, subfamily A, member 2 (SMARCA2). In cancers with mutations in the homologous SMARCA4 gene, tumor cells often exhibit a synthetic lethal dependency on SMARCA2, making it a compelling therapeutic target. This document provides an in-depth technical overview of the in vitro characterization of **A947**, summarizing key quantitative data, detailing experimental methodologies, and visualizing its mechanism of action and experimental workflows.

## Quantitative Data Summary

The following tables summarize the key quantitative parameters defining the in vitro activity and selectivity of **A947**.

Target	Binding Affinity (Kd)	Reference
SMARCA2 Bromodomain	93 nM	[1][2]
SMARCA4 Bromodomain	65 nM	[1][2]

Table 1: Binding Affinity of **A947**. **A947** exhibits comparable binding affinity to the bromodomains of both SMARCA2 and its paralog SMARCA4.

Target Protein	Cell Line	DC50	Dmax	Selectivity (SMARCA4/SMARCA2 DC50)	Reference
SMARCA2	SW1573	39 pM	96%	~28-fold	[1][3]
SMARCA4	SW1573	1.1 nM	92%	-	[3]

Table 2: In Vitro Degradation Profile of **A947**. Despite similar binding affinities, **A947** demonstrates potent and selective degradation of SMARCA2 over SMARCA4 in cellular assays.

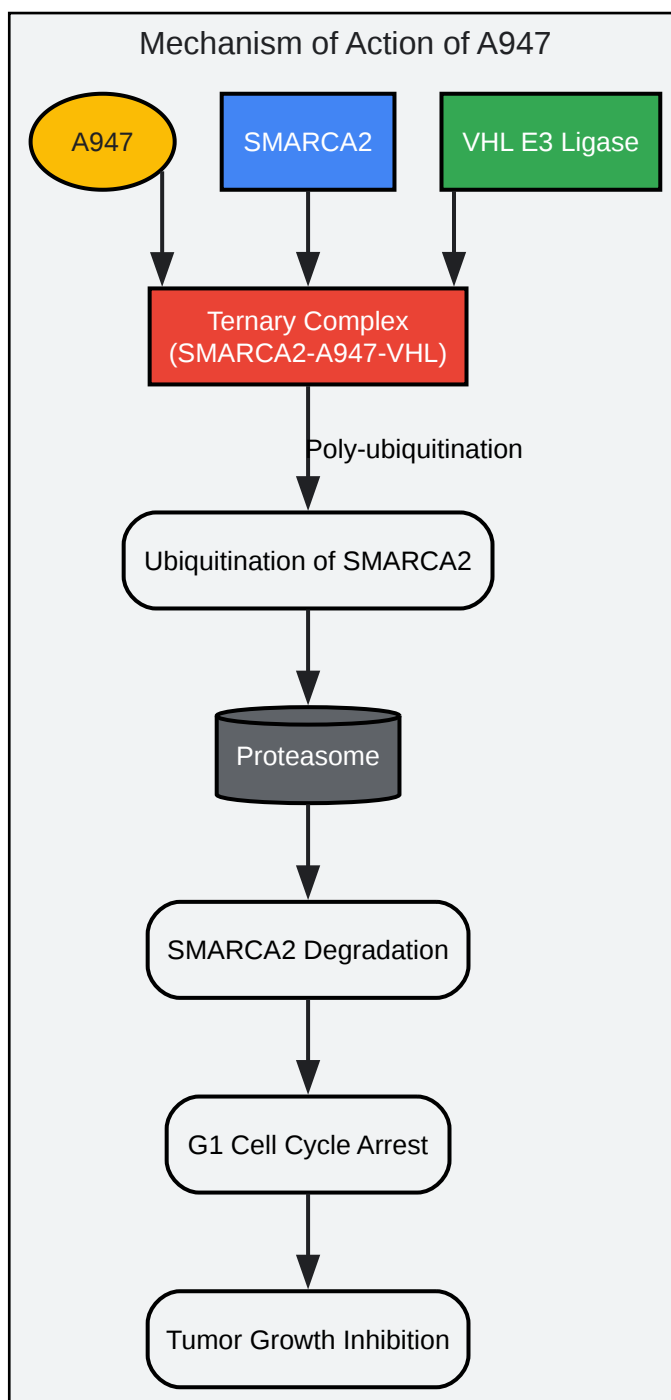
Cell Line Type	Mean IC50	Reference
SMARCA4-mutant	7 nM	[3]
SMARCA4 Wild-type	86 nM	[3]

Table 3: Anti-proliferative Activity of **A947**. **A947** shows significantly more potent inhibition of cell growth in cancer cell lines with SMARCA4 mutations.

## Mechanism of Action: PROTAC-mediated Degradation

**A947** functions as a heterobifunctional molecule. One end of the molecule binds to the bromodomain of SMARCA2, while the other end recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase. This induced proximity facilitates the ubiquitination of SMARCA2, marking it for

degradation by the proteasome. This targeted degradation of SMARCA2 in SMARCA4-mutant cancer cells leads to cell cycle arrest, primarily in the G1 phase, and subsequent inhibition of tumor growth.



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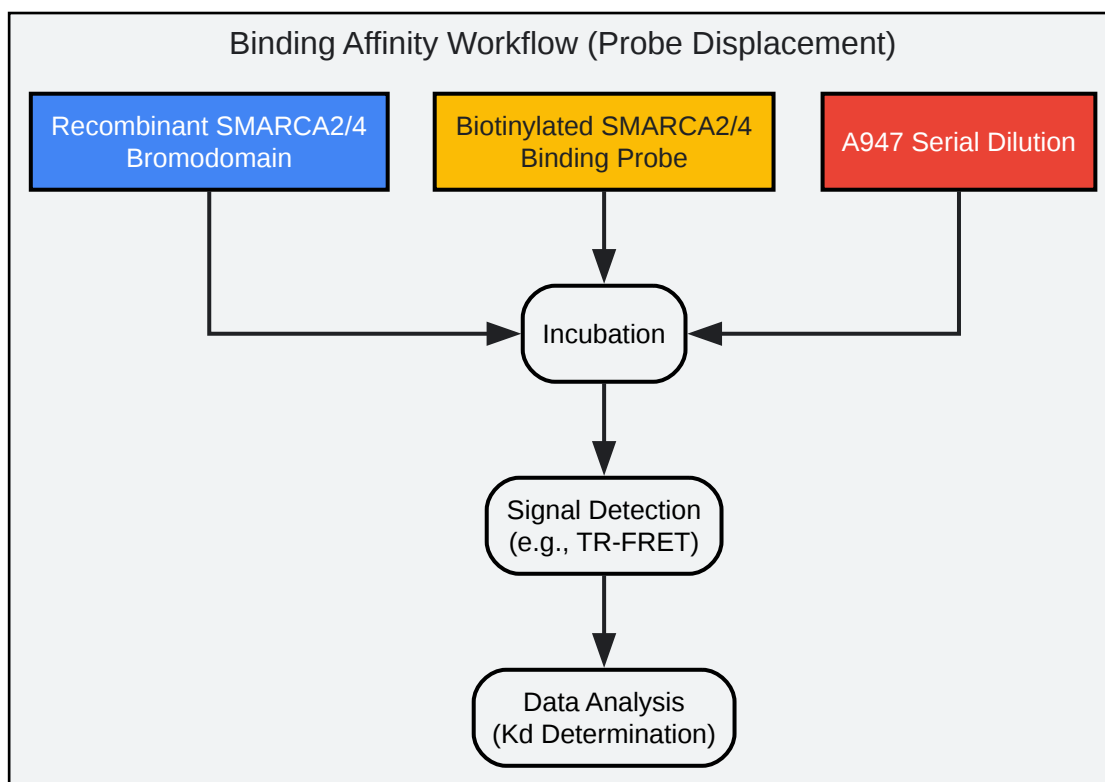
**A947** Mechanism of Action

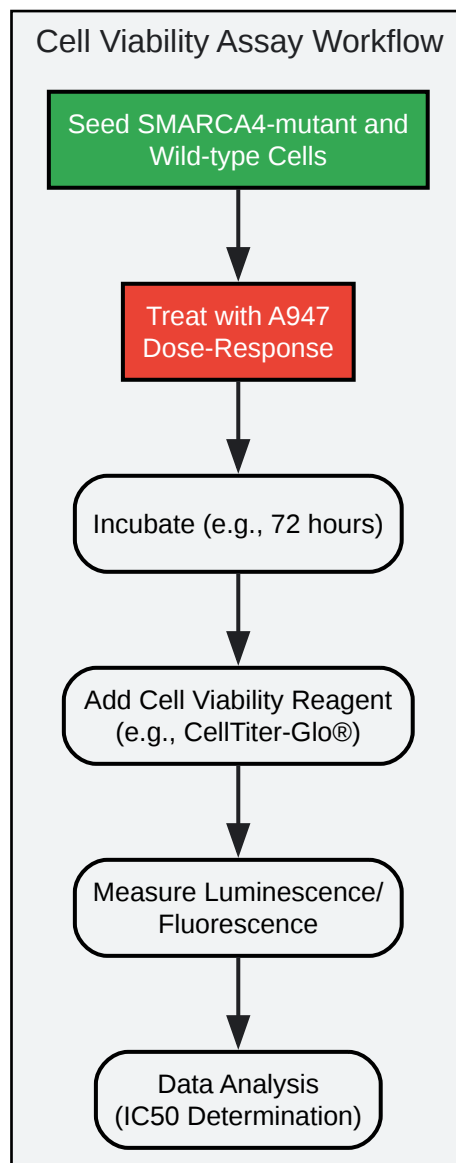
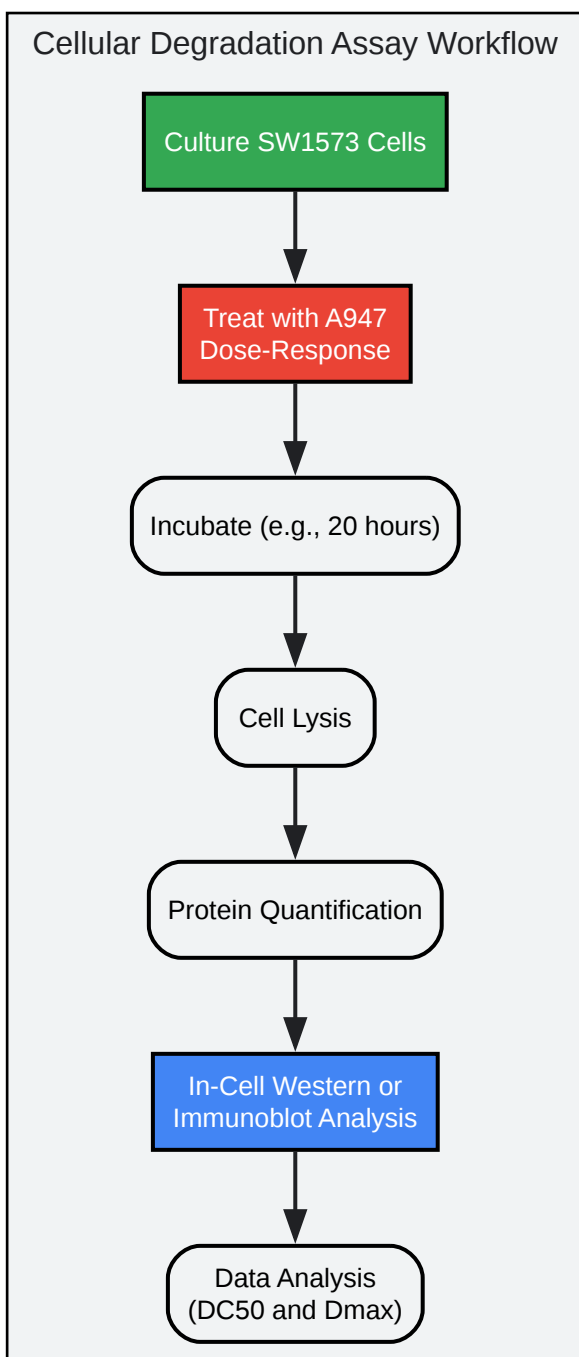
## Experimental Protocols

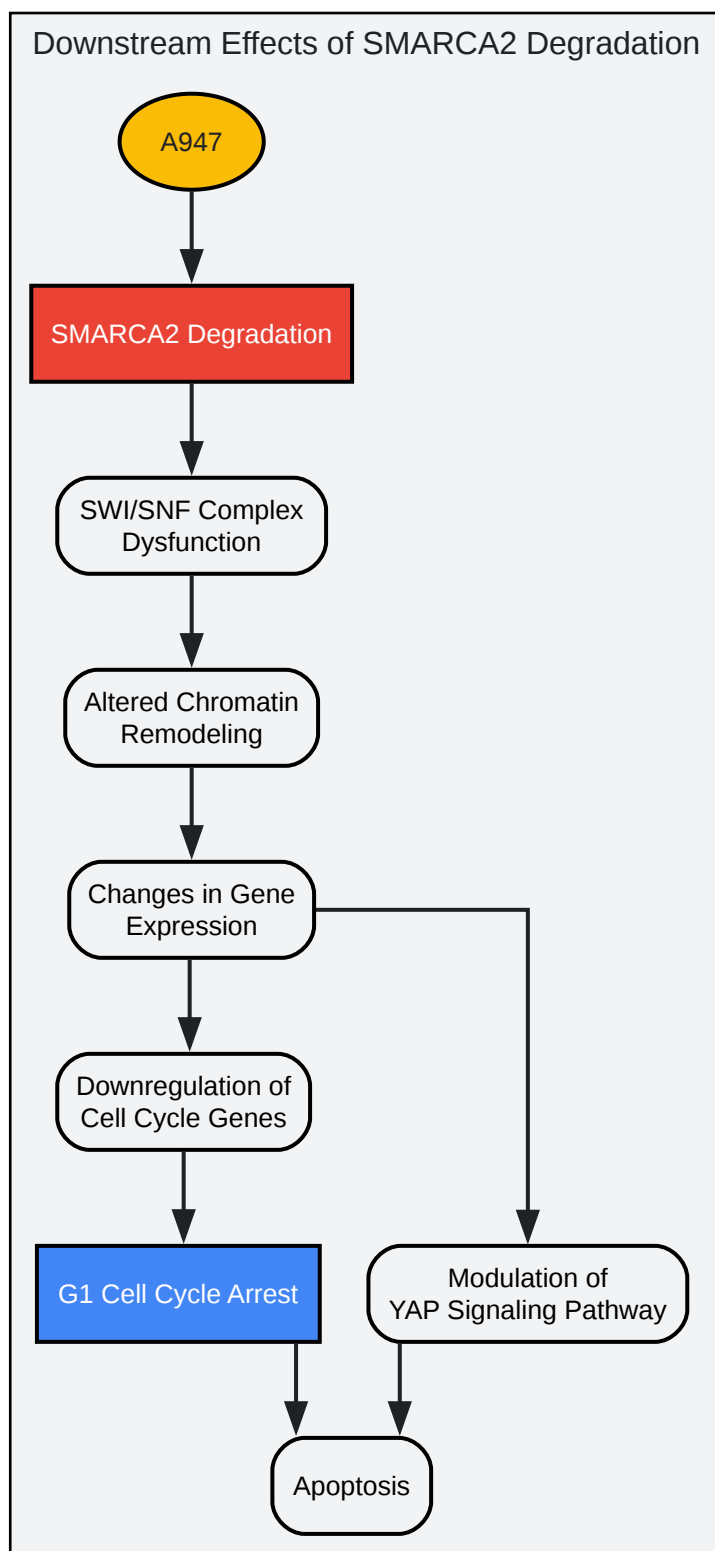
Detailed methodologies for the key in vitro experiments are outlined below.

### Binding Affinity Determination (Probe Displacement Assay)

This assay quantifies the binding affinity of **A947** to the bromodomains of SMARCA2 and SMARCA4.







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## References

- [1. cancer-research-network.com \[cancer-research-network.com\]](https://www.cancer-research-network.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [3. A947 | SMARCA2 PROTAC | Probechem Biochemicals \[probechem.com\]](https://www.probechem.com)
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